

Personal protective equipment for handling 2-Bromo-4'-fluoroacetophenone

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Compound of Interest

Compound Name: 2-Bromo-4'-fluoroacetophenone

Cat. No.: B032570

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Essential Safety and Handling Guide for 2-Bromo-4'-fluoroacetophenone

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, storage, and disposal of **2-Bromo-4'-fluoroacetophenone** (CAS No. 403-29-2). This document provides immediate, essential safety protocols and logistical plans to ensure the well-being of laboratory personnel and compliance with safety standards.

2-Bromo-4'-fluoroacetophenone is a corrosive chemical that can cause severe skin burns and eye damage.[1] Strict adherence to the following guidelines is mandatory to minimize risks and ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

This compound is classified as hazardous, causing severe skin corrosion and eye damage (Category 1B and 1, respectively).[1] It may also be corrosive to metals.[2] Therefore, the use of appropriate Personal Protective Equipment (PPE) is the first line of defense.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.[1]	To prevent irreversible eye damage from splashes or dust.
Hand Protection	Appropriate chemical-resistant gloves.	To protect against severe skin burns upon contact.[1]
Skin and Body Protection	Protective clothing to prevent skin exposure.[1] A lab coat is mandatory.	To shield the body from accidental contact.
Respiratory Protection	Use only under a chemical fume hood.[1] If the hood is not available or in case of a large spill, a NIOSH/MSHA-approved respirator with appropriate cartridges should be used.	To avoid inhalation of dust, which can cause respiratory irritation.[2]

Operational Plan: Step-by-Step Handling Procedure

Safe handling of **2-Bromo-4'-fluoroacetophenone** requires a controlled environment and meticulous procedures. All operations should be conducted within a certified chemical fume hood.

Step 1: Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store in a dry, refrigerated, and tightly closed container within a designated corrosives area.
[1]
- The storage area should be locked.[1]
- It is incompatible with strong oxidizing agents and strong bases.[1]

Step 2: Weighing and Preparation

- Before handling, ensure that an eyewash station and safety shower are readily accessible.
- Wear all required PPE as detailed in the table above.
- Conduct all weighing and solution preparation activities inside a chemical fume hood to minimize dust generation and inhalation.^[1]
- Use dedicated, clearly labeled glassware.

Step 3: Use in Experimental Protocols

- When adding the compound to reaction mixtures, do so slowly and carefully to avoid splashing.
- Maintain a clean and organized workspace.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the chemical, even if gloves were worn.^[1]

Step 4: Spill Management

- In case of a spill, evacuate the immediate area.
- For small spills, absorb with an inert material, then sweep up and place in a suitable, labeled container for disposal.^[1] Avoid generating dust.
- Do not allow the chemical to enter drains or the environment.^[3]

Emergency First Aid Measures

Immediate action is critical in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes. ^[1] Seek immediate medical attention. ^[1]
Skin Contact	Immediately remove all contaminated clothing and wash the affected area with plenty of water for at least 15 minutes. ^[1] Seek immediate medical attention. ^[1]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration, but do not use the mouth-to-mouth method if the substance was ingested or inhaled. ^[1] Seek immediate medical attention. ^[1]
Ingestion	Do NOT induce vomiting. ^[1] Rinse the mouth with water and call a physician or poison control center immediately. ^[1]

Disposal Plan

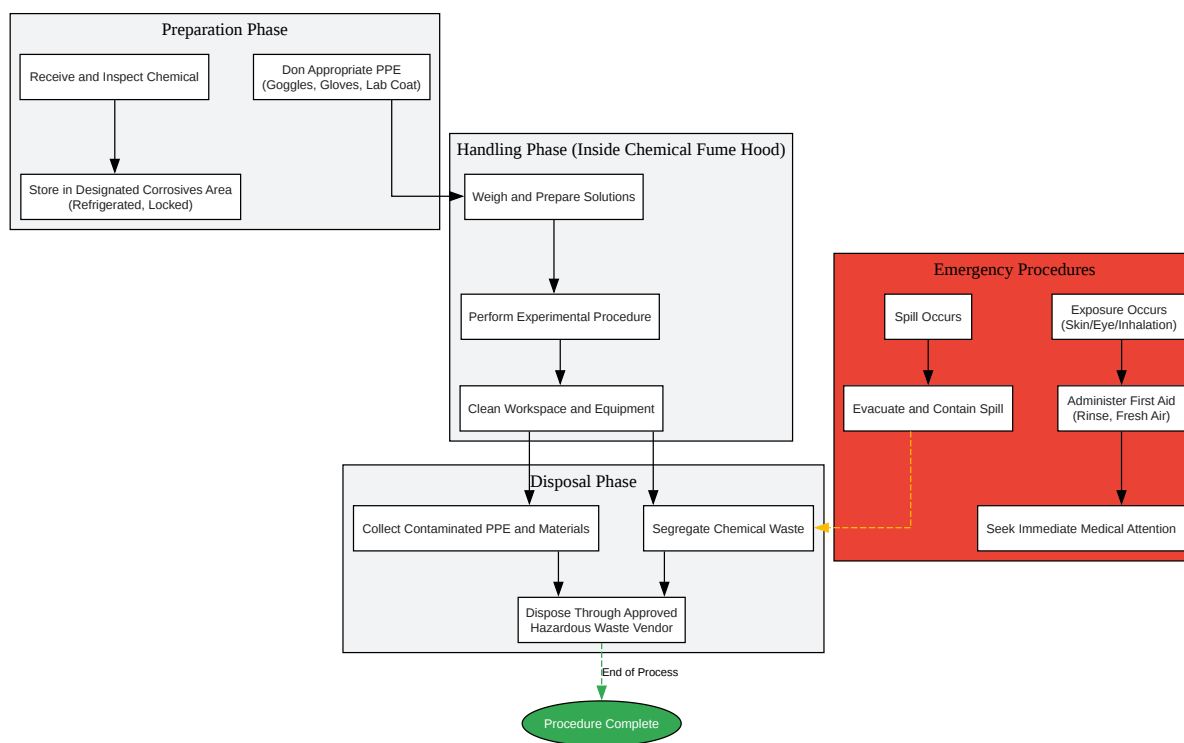
All waste containing **2-Bromo-4'-fluoroacetophenone** must be treated as hazardous waste.

- Chemical Waste: Collect any unused material and residues in a clearly labeled, sealed container.
- Contaminated Materials: All disposable PPE (gloves, etc.), absorbent materials from spills, and empty containers must be placed in a designated hazardous waste container.
- Disposal Method: Dispose of all waste through an approved waste disposal plant in accordance with local, state, and federal regulations.^[1] Do not dispose of it in the regular trash or down the drain.

Physical and Chemical Properties

Property	Value
Appearance	Beige to light grey-green crystalline powder or flakes.[4][5]
Molecular Formula	C8H6BrFO[4][6]
Molecular Weight	217.04 g/mol [6]
Melting Point	46 - 49 °C / 114.8 - 120.2 °F[1]
Boiling Point	150 °C / 302 °F @ 12 mmHg[1]
Flash Point	> 110 °C / > 230 °F[1]
Solubility	Soluble in methanol.[4][5]

Workflow for Safe Handling of 2-Bromo-4'-fluoroacetophenone



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Caption: Workflow for the safe handling of **2-Bromo-4'-fluoroacetophenone**.

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